

# Personal protective equipment for handling CCT365623 hydrochloride

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## Compound of Interest

Compound Name: CCT365623 hydrochloride

Cat. No.: B606557

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## Essential Safety and Handling Guide for CCT365623 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling and disposal of **CCT365623 hydrochloride**, an orally active lysyl oxidase (LOX) inhibitor.

Adherence to these procedures is critical to ensure personnel safety and mitigate environmental contamination. The toxicological properties of this compound have not been fully characterized and it should be handled as a potentially hazardous substance.

## Personal Protective Equipment (PPE)

A multi-layered approach to Personal Protective Equipment (PPE) is mandatory to prevent dermal, ocular, and respiratory exposure.

PPE Category	Specification	Rationale
Hand Protection	Double gloving with nitrile rubber gloves.	Provides a robust barrier against direct skin contact.
Eye/Face Protection	Chemical safety goggles with a snug fit. A face shield should be worn over safety goggles for splash protection.	Protects eyes from splashes or fine particles. Offers an additional layer of protection for the entire face.
Body Protection	A disposable, long-sleeved, back-closing chemical-resistant laboratory coat.	Prevents contamination of personal clothing.
Respiratory Protection	Use a dust mask or respirator if handling large quantities or if dust is generated. All manipulations of the solid compound and its solutions should be conducted in a certified chemical fume hood.	Minimizes the risk of inhaling airborne particles. <sup>[1]</sup>

## Operational and Disposal Plans

### Handling:

- Handle in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust or fumes.<sup>[1]</sup>
- Avoid contact with skin, eyes, and clothing.<sup>[1]</sup>
- Wash hands thoroughly after handling.<sup>[1]</sup>

### Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.<sup>[1][2]</sup>
- Protect from light.<sup>[1]</sup>

- Recommended storage for the powder is -20°C for up to 3 years and at 4°C for up to 2 years.
- Stock solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month.[3]

#### Disposal:

- Dispose of waste product and contaminated packaging in accordance with local, state, and federal regulations.[1]
- Do not allow the product to enter drains.[1]

## Experimental Protocols

#### Preparation of Stock Solutions:

For experimental use, **CCT365623 hydrochloride** can be dissolved in solvents like DMSO.

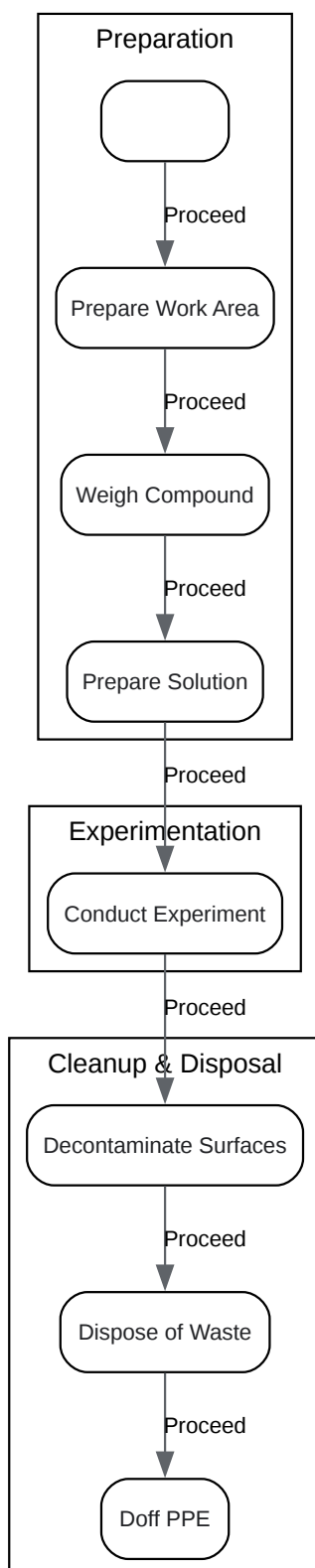
#### In Vitro Cell-Based Assays:

- Concentration: In MDA-MB-231 cells, concentrations ranging from 0-40 µM have been used. [3]
- Effects: At these concentrations, CCT365623 has been shown to decrease the protein levels of surface EGFR, pY1068 EGFR, pAKT, and MATN2, while increasing the protein levels of pSMAD2.[3]

#### In Vivo Animal Studies:

- Animal Model: A mouse model of spontaneous breast cancer that metastasizes to the lungs has been used.[3]
- Dosage and Administration: A dosage of 70 mg/kg was administered via oral gavage daily for approximately 3 weeks.[3]
- Observed Effects: This regimen significantly reduced MATN2 protein levels in both primary and metastatic lung tumors and was accompanied by the loss of EGFR from the plasma membranes of the cells in both tumor types.[3]

## Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **CCT365623 hydrochloride**.

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## References

- 1. benchchem.com [benchchem.com]
- 2. file.medchemexpress.eu [file.medchemexpress.eu]
- 3. medchemexpress.com [medchemexpress.com]
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